

Application Notes and Protocols: ACP-319 In Vitro Assays

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Compound of Interest

Compound Name: ACP-319

Cat. No.: B1574553

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Introduction

ACP-319 (also known as AMG-319) is a potent and highly selective second-generation, orally bioavailable small molecule inhibitor of the delta isoform of phosphoinositide 3-kinase (PI3K δ). [1] The PI3K signaling pathway is crucial for the proliferation, survival, and differentiation of B-cells, and its aberrant activation is a hallmark of many B-cell malignancies.[2][3][4] **ACP-319** exerts its antineoplastic effects by inhibiting the production of the second messenger phosphatidylinositol-3,4,5-trisphosphate (PIP3), leading to decreased proliferation and the induction of apoptosis in malignant B-cells.[1] The targeted inhibition of PI3K δ is designed to spare PI3K signaling in non-hematopoietic cells, potentially leading to a more favorable safety profile.[1]

These application notes provide an overview of the in vitro assays used to characterize the activity of **ACP-319**, including detailed protocols for key experiments and a summary of its performance data.

Data Presentation

The following tables summarize the in vitro potency and selectivity of **ACP-319**.

Table 1: In Vitro Potency of **ACP-319**

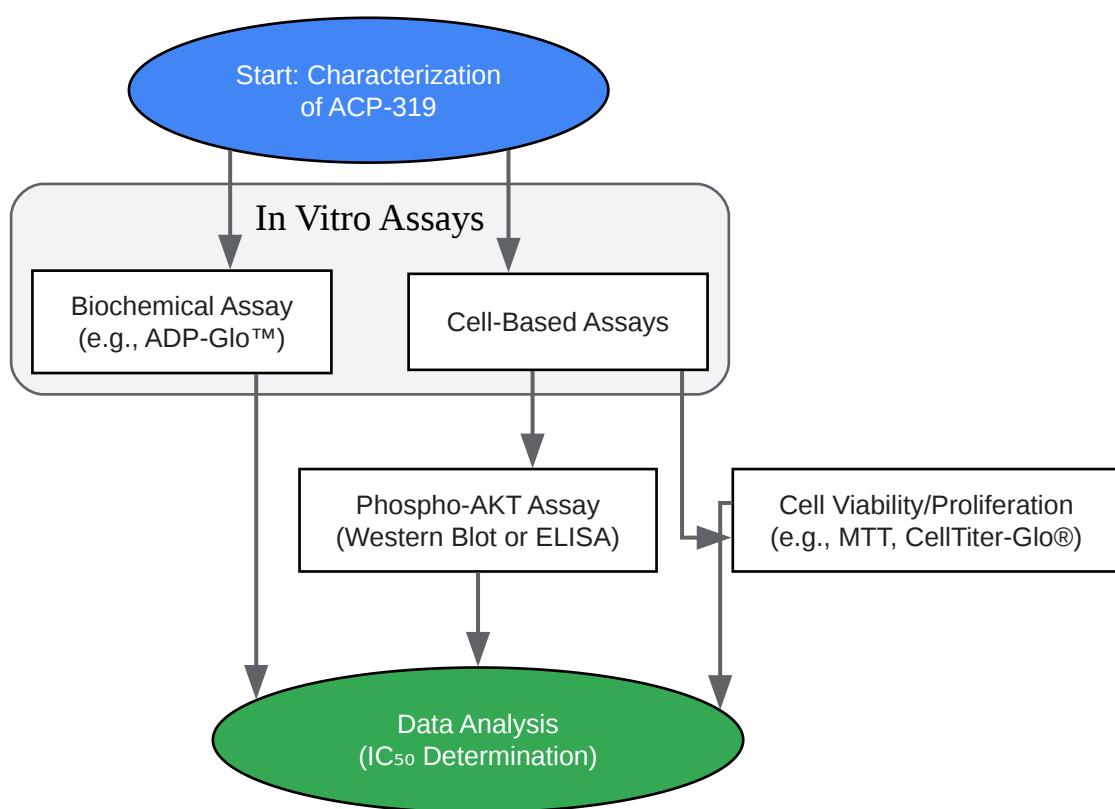
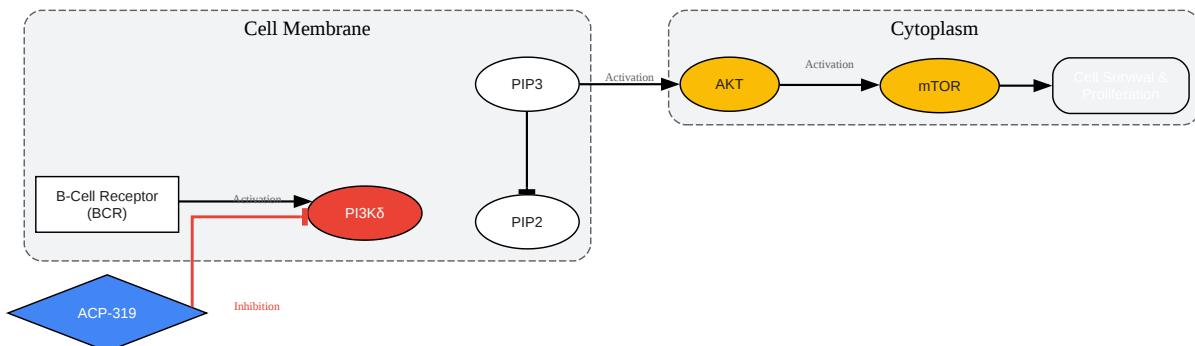
Assay Type	Description	Endpoint	ACP-319 IC ₅₀
Biochemical Assay	Direct measurement of PI3K δ enzymatic activity.	Inhibition of PI3K δ kinase activity	<10 nM[5]
Cellular Assay	Measurement of the inhibition of a key downstream effector of PI3K δ in a cellular context.	Suppression of AKT phosphorylation (pAKT S473) in primary murine splenocytes after B-cell receptor (BCR) cross-linking.	<5 nM[5]

Table 2: In Vitro Selectivity of **ACP-319**

PI3K Isoform Comparison	Selectivity Fold-Change
PI3K δ vs. other PI3K class I isoforms	200 to >5000-fold[5]

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the targeted signaling pathway of **ACP-319** and a general workflow for its in vitro characterization.



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